

A Technical Guide to the Physical Properties of 2-Methylheptanal

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methylheptanal

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Introduction

2-Methylheptanal, an eight-carbon branched-chain aldehyde, is a volatile organic compound with applications in the fragrance and flavor industries. A thorough understanding of its physical properties is essential for its application in research, development, and quality control. This technical guide provides a comprehensive overview of the key physical characteristics of **2-Methylheptanal**, supported by experimental methodologies and data presented for clarity and comparative analysis.

Core Physical Properties

The fundamental physical properties of **2-Methylheptanal** are summarized in the table below, providing a clear and concise reference for laboratory and industrial applications.

| Physical Property | Value | Units |
|-------------------|----------------------------------|---|
| Molecular Formula | C ₈ H ₁₆ O | - |
| Molecular Weight | 128.21 | g/mol [1] [2] |
| Boiling Point | 163 | °C at 760 mmHg [3] |
| Melting Point | -76 | °C [3] |
| Density | 0.809 | g/cm ³ [3] |
| Refractive Index | 1.41 | - [3] |
| Water Solubility | Slightly soluble | - [3] |
| Appearance | Clear, colorless liquid | - [3] |
| Vapor Pressure | 2.11 | mmHg at 25°C [3] |
| Flash Point | 42.2 | °C [3] |

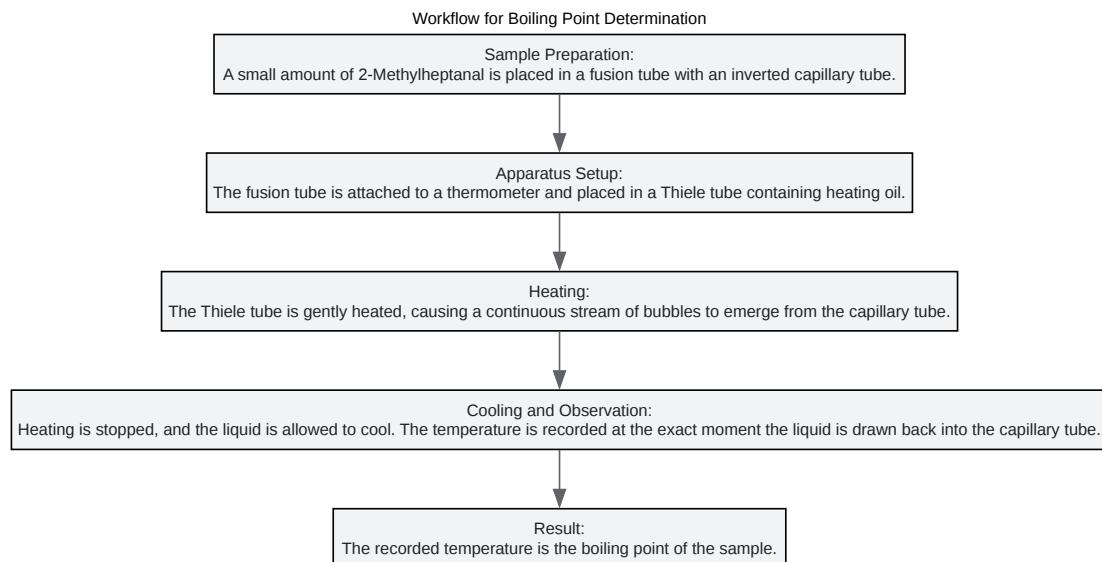
Experimental Protocols

Detailed experimental procedures for determining the key physical properties of aldehydes like **2-Methylheptanal** are outlined below. These methodologies represent standard laboratory practices.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. A common and efficient method for this determination is the Thiele tube method.[\[4\]](#)

Experimental Workflow: Boiling Point Determination



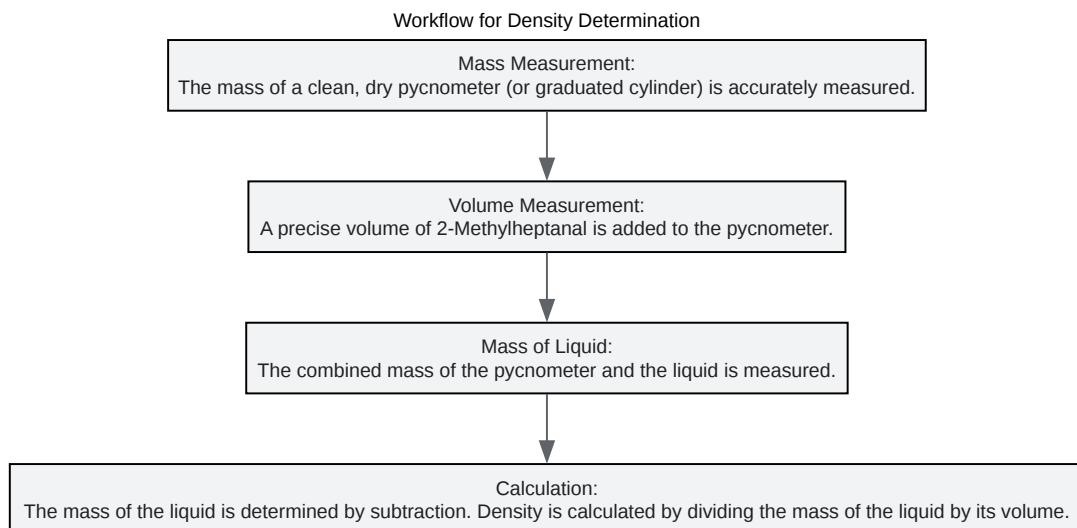
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Caption: A flowchart illustrating the procedural steps for determining the boiling point of a liquid using the Thiele tube method.

Determination of Density

The density of a liquid is its mass per unit volume. This can be determined by accurately measuring the mass of a known volume of the liquid.[5]

Experimental Workflow: Density Determination



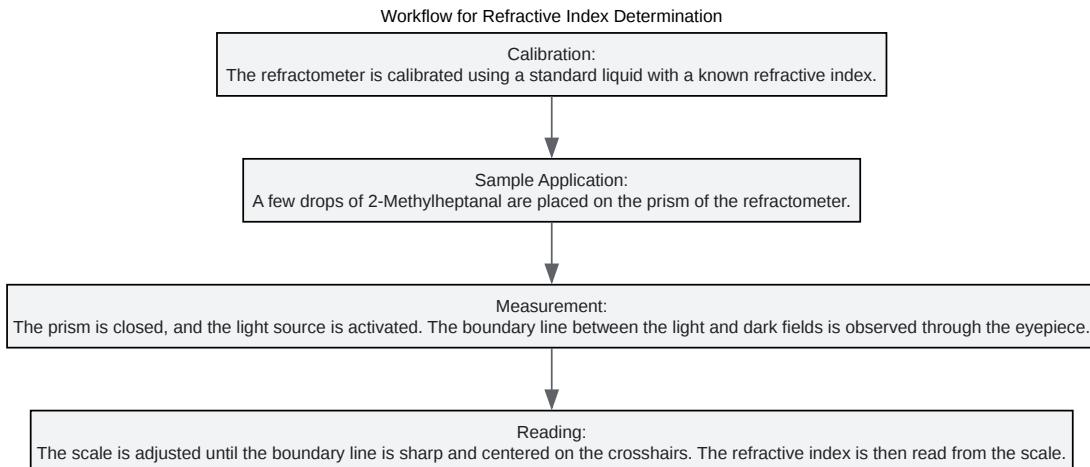
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Caption: A diagram showing the sequential process for measuring the density of a liquid.

Determination of Refractive Index

The refractive index of a substance is a dimensionless number that describes how light propagates through that medium. It is a characteristic property and can be measured using a refractometer.[6]

Experimental Workflow: Refractive Index Determination



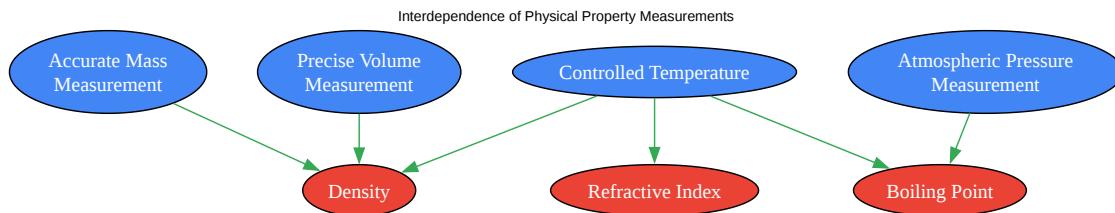
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Caption: A flowchart outlining the steps to measure the refractive index of a liquid sample using a refractometer.

Logical Relationships in Property Determination

The accurate determination of these physical properties relies on a logical sequence of measurements and calculations, where the precision of one measurement can impact the accuracy of another.

Logical Relationship: Interdependence of Measurements

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Caption: A diagram illustrating the influence of fundamental measurements on the determination of key physical properties.

Conclusion

This technical guide provides a detailed overview of the essential physical properties of **2-Methylheptanal**, presented in a format tailored for scientific and research professionals. The tabulated data offers a quick reference, while the outlined experimental protocols provide a foundation for reproducible and accurate measurements in the laboratory. The visualizations aim to clarify the workflows and the interconnectedness of these physical constants, aiding in a deeper understanding of this commercially significant aldehyde.

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- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of 2-Methylheptanal]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b049883#physical-properties-of-2-methylheptanal]

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